

3-Chloro-2,4-difluoronitrobenzene safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Chloro-2,4-difluoronitrobenzene

Cat. No.: B1580758

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An In-depth Technical Guide to the Safe Handling of **3-Chloro-2,4-difluoronitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Compound

3-Chloro-2,4-difluoronitrobenzene is a halogenated nitroaromatic compound, a class of chemicals widely utilized as intermediates and building blocks in the synthesis of pharmaceuticals and agrochemicals.^[1] Its utility stems from the reactive nature of its functional groups—the nitro group and halogen substituents on the benzene ring—which allow for a variety of chemical transformations. However, the same reactivity that makes this compound valuable also imparts significant health and environmental hazards. This guide provides a comprehensive overview of its properties, hazards, and the rigorous protocols required for its safe handling, storage, and disposal.

Section 1: Chemical and Physical Properties

A foundational understanding of a chemical's properties is the first step in a thorough risk assessment. **3-Chloro-2,4-difluoronitrobenzene** is typically a yellow crystalline powder.^[2] Its physical characteristics are critical for anticipating its behavior in a laboratory setting, from storage conditions to potential for aerosolization.

Property	Value	Source(s)
CAS Number	3847-58-3	[2]
Molecular Formula	C ₆ H ₂ ClF ₂ NO ₂	[2] [3]
Molecular Weight	193.54 g/mol	[2]
Appearance	Yellow crystalline powder	[2]
Melting Point	41-43°C	[2] [4]
Boiling Point	243°C at 760 mmHg	[2]
Density	~1.6 g/cm ³	[2]
Storage Temperature	2-8°C Recommended	[4]

Section 2: Hazard Identification and Toxicological Profile

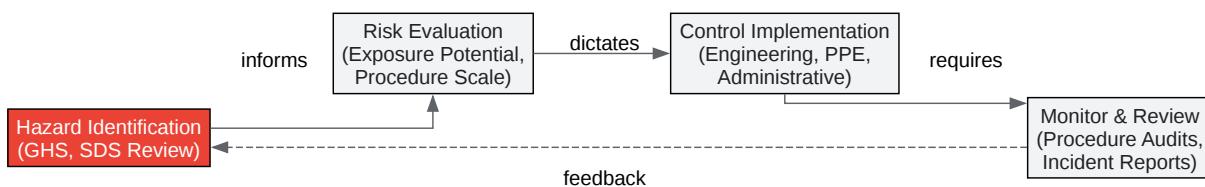
According to the Globally Harmonized System (GHS), **3-Chloro-2,4-difluoronitrobenzene** is classified as a hazardous substance with multiple acute and long-term risks.[\[2\]](#)[\[3\]](#) The primary dangers are associated with its corrosivity, toxicity upon ingestion, and its potential to act as a skin sensitizer, alongside severe environmental toxicity.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage[2][3]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[2][3]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[3]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[2][3]

The causality behind these classifications is rooted in the molecule's structure. Halogenated nitroaromatics are known for their high reactivity and biological activity. The electron-withdrawing nature of the nitro and fluoro groups makes the benzene ring susceptible to nucleophilic attack, a mechanism that can extend to reactions with biological macromolecules like proteins and DNA. This reactivity is the likely basis for its corrosive effects and ability to trigger an immune response leading to skin sensitization.[5]

Section 3: Risk Assessment and Control Measures

A systematic approach to risk assessment is mandatory before any work with this compound begins. The process involves identifying the hazards (detailed above), evaluating the risks associated with the specific experimental protocol, and implementing robust control measures.



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Caption: A systematic workflow for chemical risk assessment.

Engineering Controls

The primary line of defense is to minimize exposure at the source.

- Chemical Fume Hood: All handling of **3-Chloro-2,4-difluoronitrobenzene**, including weighing, transferring, and reaction workups, must be conducted inside a certified chemical fume hood.[6] This is non-negotiable and protects against the inhalation of dust or aerosols.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[7][8]
- Safety Equipment: An eyewash station and safety shower must be readily accessible and tested regularly.[8][9]

Personal Protective Equipment (PPE)

Given the compound's severe corrosivity and sensitization potential, a comprehensive PPE plan is required.[6]

- Eye and Face Protection: Chemical safety goggles in combination with a face shield are mandatory to protect against splashes.[6][10]
- Skin Protection: A chemically resistant lab coat and closed-toe shoes are required. For glove selection, nitrile rubber may be suitable for incidental contact, but heavier gloves (e.g., Viton®) should be considered for tasks with a higher risk of immersion or prolonged contact. [6] Always check the manufacturer's glove breakthrough time data for halogenated aromatic compounds.
- Respiratory Protection: While engineering controls are primary, a NIOSH-approved respirator with organic vapor cartridges may be necessary if ventilation is inadequate or for emergency response.[6]

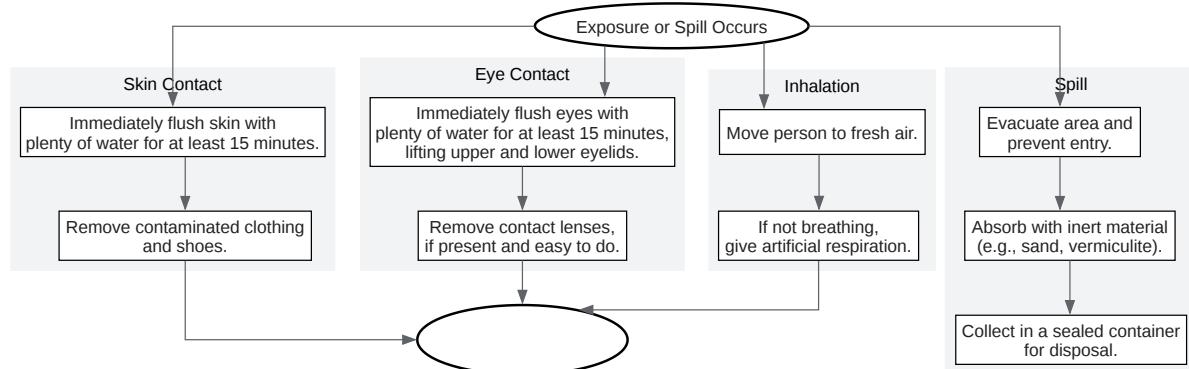
Section 4: Standard Operating Protocol for Safe Handling

This protocol outlines the minimum required steps for safely handling **3-Chloro-2,4-difluoronitrobenzene**.

1. Pre-Experiment Preparation: a. Verify the chemical fume hood has a current certification and is functioning correctly. b. Clear the work area of all unnecessary items and combustible materials.[\[6\]](#) c. Assemble all necessary equipment (glassware, spatulas, etc.) and reagents within the fume hood. d. Locate the nearest eyewash station, safety shower, and appropriate fire extinguisher. e. Don all required PPE as specified in Section 3.
2. Handling and Aliquoting: a. Carefully open the container inside the fume hood, avoiding any generation of dust. b. Use appropriate tools (e.g., spatula, powder funnel) to weigh and transfer the required amount of the chemical. c. Keep the container tightly sealed when not in use.[\[11\]](#) d. Conduct all subsequent experimental steps within the fume hood, keeping the sash at the lowest practical height.
3. Cleanup and Decontamination: a. Following the procedure, decontaminate all glassware and equipment. A preliminary rinse with a suitable solvent (e.g., acetone) inside the fume hood is recommended.[\[6\]](#) b. Collect all rinsate and residual material as hazardous waste. c. Wipe down the work surface in the fume hood with an appropriate cleaning agent.

Section 5: Emergency Procedures

In the event of an exposure or spill, immediate and correct action is critical.

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Caption: Flowchart for emergency response to exposure or spills.

- In Case of Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.^[9] Seek immediate medical attention.^{[2][12]} Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.^[2]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^[9] Remove contact lenses if it is safe to do so.^[2] Seek immediate medical attention, preferably from an ophthalmologist.
- In Case of Inhalation: Move the affected person to fresh air immediately.^[2] If breathing is difficult or has stopped, provide artificial respiration and seek emergency medical help.^[9]
- In Case of Ingestion: Do NOT induce vomiting.^[2] Rinse the mouth with water. Never give anything by mouth to an unconscious person.^[9] Get emergency medical help immediately.^[2]

- In Case of a Spill: Evacuate personnel from the immediate area. Wearing full PPE, cover the spill with an inert absorbent material like sand, vermiculite, or dry lime.[9][12] Sweep up the material, place it into a sealed, properly labeled container for hazardous waste disposal, and decontaminate the area.[6][12] Avoid release into the environment.[2]

Section 6: Storage and Disposal

Proper storage and disposal are crucial for laboratory safety and environmental protection.

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[2][11] The storage area should be a locked cabinet or room to restrict access.[2] Keep the compound away from incompatible materials such as strong oxidizing agents and bases, as well as heat, sparks, and open flames.[9][13][14]
- Disposal: **3-Chloro-2,4-difluoronitrobenzene** and any materials contaminated with it must be disposed of as hazardous waste.[2] Due to its high and long-lasting toxicity to aquatic life, it is imperative that this chemical does not enter drains or waterways.[2][15] All waste must be collected in sealed, labeled containers and disposed of through an approved hazardous waste management facility, following all local, state, and federal regulations.[6]

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